

solubility profile of 2-Ethylhexyl lactate in different solvents

Author: BenchChem Technical Support Team. Date: November 2025

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An In-depth Technical Guide to the Solubility Profile of 2-Ethylhexyl lactate

This technical guide provides a comprehensive overview of the solubility profile of **2-Ethylhexyl lactate**, a versatile and environmentally friendly solvent. The information is tailored for researchers, scientists, and professionals in drug development and various industrial sectors who utilize or are considering this high-performance lactate ester.

Introduction to 2-Ethylhexyl lactate

2-Ethylhexyl lactate (EHL) is a high-boiling point, low-volatility ester of lactic acid and 2-ethylhexanol.[1] With the chemical formula C₁₁H₂₂O₃, it is a clear, colorless to pale yellow liquid with a mild odor.[1][2] EHL is recognized as a "green solvent" due to its excellent biodegradability and low toxicity profile, making it a sustainable alternative to traditional petroleum-based solvents.[1][2] Its applications are diverse, spanning coatings, industrial cleaning, agrochemicals, and cosmetics.[1][2]

Solubility Profile of 2-Ethylhexyl lactate

The solubility of **2-Ethylhexyl lactate** is a critical parameter for its application in various formulations. Its molecular structure, featuring both a hydrophilic hydroxyl group and a lipophilic 2-ethylhexyl chain, allows for a broad range of solvency.

Quantitative Solubility Data



The following table summarizes the available quantitative solubility data for **2-Ethylhexyl lactate** in water. There is a noted discrepancy in the reported values, which may be attributable to different experimental conditions or measurement techniques.

| Solvent | Temperature | Solubility |
|---------|---------------|--|
| Water | Not Specified | 30 mg/100 mL[3] |
| Water | Not Specified | 0.3 g/L (equivalent to 30 mg/100 mL)[4] |
| Water | 20°C | 429 mg/L (equivalent to 42.9 mg/100 mL)[5] |

Qualitative Solubility Data

Qualitative assessments of **2-Ethylhexyl lactate**'s solubility in various organic solvents have been reported and are summarized below.

| Solvent | Solubility Description |
|--------------------------------------|------------------------|
| N,N-Dimethylformamide | Very Soluble |
| Methanol | Soluble |
| Ethyl Alcohol | Soluble[3] |
| Propylene Glycol | Soluble[3] |
| Glacial Acetic Acid | Sparingly Soluble |
| Chloroform | Very Slightly Soluble |
| Water | Practically Insoluble |
| Glycerine | Insoluble[3] |
| Mineral Oil | Dispersible[3] |
| Lacquer Solvents, Diluents, and Oils | Miscible[3] |



Experimental Protocol for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **2-Ethylhexyl lactate** were not found in the public domain, a general and widely accepted methodology for determining the solubility of a liquid in a solvent is the isothermal equilibrium method. This method involves the following steps:

- Preparation of Supersaturated Solution: A known excess amount of 2-Ethylhexyl lactate is added to a known volume of the solvent in a sealed container, such as a glass vial or flask.
- Equilibration: The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached. A thermostatically controlled shaker or magnetic stirrer is typically used for this purpose.
- Phase Separation: After equilibration, the mixture is allowed to stand undisturbed at the same constant temperature to allow for the separation of the undissolved solute from the saturated solution. Centrifugation can be employed to accelerate this process.
- Sampling and Analysis: A clear aliquot of the saturated supernatant is carefully withdrawn
 using a syringe fitted with a filter to prevent the transfer of any undissolved solute. The
 concentration of 2-Ethylhexyl lactate in the aliquot is then determined using a suitable
 analytical technique, such as gas chromatography (GC) or high-performance liquid
 chromatography (HPLC).
- Quantification: The solubility is then expressed as the mass or moles of the solute per unit volume or mass of the solvent (e.g., g/100 mL, mol/L).

Chemical Reactivity: Hydrolysis of 2-Ethylhexyl lactate

A key chemical property of **2-Ethylhexyl lactate** is its susceptibility to hydrolysis, particularly under acidic or basic conditions. This reaction involves the cleavage of the ester bond to yield lactic acid and 2-ethylhexanol. The hydrolysis process is a critical consideration in the formulation and storage of products containing EHL, especially in aqueous environments.

Caption: Hydrolysis of **2-Ethylhexyl lactate** into its constituent molecules.



Conclusion

2-Ethylhexyl lactate exhibits a versatile solubility profile, being miscible with a range of organic solvents while having low solubility in water. This characteristic, combined with its favorable environmental and safety profile, makes it a highly effective and sustainable solvent for a multitude of applications. The provided data and general experimental methodology offer a valuable resource for researchers and formulators working with this green solvent.

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- To cite this document: BenchChem. [solubility profile of 2-Ethylhexyl lactate in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195652#solubility-profile-of-2-ethylhexyl-lactate-indifferent-solvents]

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